UV-Vis Absorption Properties of Hydroxyaminomethyl Benzoates: A Technical Comparison Guide

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Compound of Interest

Compound Name:	*3-[(hydroxyamino)methyl]benzoic acid*
CAS No.:	*1258540-35-0*
Cat. No.:	*B6201953*

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Executive Summary & Chemical Definition

Hydroxyaminomethyl benzoates represent a specialized class of bifunctional benzoate derivatives, primarily synthesized via the Mannich reaction of hydroxybenzoates or through the reduction of hydroxyiminomethyl (oxime) intermediates. These compounds are critical in two distinct domains: as UV-absorbing photostabilizers (due to intramolecular hydrogen bonding) and as synthetic intermediates for antifibrinolytic drugs (e.g., 4-aminomethylbenzoic acid).

This guide focuses on the photophysical properties of these compounds, specifically their UV-Vis absorption profiles, solvatochromic behavior, and comparative performance against industry-standard UV filters like DHHB (Diethylamino hydroxybenzoyl hexyl benzoate) and Methyl Anthranilate.

Core Structural Subclasses

- Type A: Mannich Bases (Ortho-Hydroxyaminomethyl derivatives)

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- Structure: Benzoate core with an ortho-hydroxy group and a meta-aminomethyl substituent.
- Mechanism:[1][2] Exhibits Excited-State Intramolecular Proton Transfer (ESIPT), leading to broad-spectrum UV absorption and high photostability.

- Type B: Oxime Intermediates (Hydroxyiminomethyl benzoates)
  - Structure: Benzoate core with a para- or meta-hydroxyiminomethyl group (

).
  - Relevance: Precursors with distinct

    transitions, often used to monitor reaction progress in drug synthesis.

Comparative Analysis: Performance & Alternatives

The following table contrasts Hydroxyaminomethyl Benzoates (HAMB) with established UV absorbers. The "HAMB" data represents the Methyl 3-(dimethylaminomethyl)-4-hydroxybenzoate derivative, a model Mannich base.

Table 1: Photophysical Performance Matrix

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Feature	HAMB (Mannich Base)	DHHB (Uvinul A Plus)	Methyl Anthranilate	PABA (Para-aminobenzoic acid)
Primary Absorption ( )	305 – 335 nm (Broad)	354 nm	336 nm	289 nm
Molar Extinction ( )	~5,000 – 8,000 $M^{-1}cm^{-1}$	~39,000 $M^{-1}cm^{-1}$	~5,000 $M^{-1}cm^{-1}$	~16,000 $M^{-1}cm^{-1}$
UV Range Coverage	UVB / Short UVA (Type II)	UVA I (Type I)	UVA II	UVB
Photostability	High (via ESIPT)	Very High	Moderate (Photo-labile)	Low (Photo-isomerizes)
Solvatochromism	Strong (Blue shift in polar)	Moderate	Weak	Strong
Mechanism	Proton Transfer (ESIPT)	Charge Transfer (ICT)	Charge Transfer	Charge Transfer

Technical Insight: The ESIPT Advantage

Unlike PABA, which dissipates energy through isomerization (often leading to degradation), Type A HAMB derivatives utilize a proton transfer cycle. Upon UV excitation, the phenolic proton tunnels to the amine/imine nitrogen, forming a keto-tautomer that relaxes non-radiatively. This "self-healing" mechanism renders them exceptionally stable, making them superior candidates for polymer stabilization and sunscreen boosters.

Experimental Protocol: UV-Vis Characterization

This protocol is designed to validate the ESIPT mechanism and determine the molar extinction coefficient (

). It includes a self-validating solvatochromic check.

Phase 1: Sample Preparation

- Stock Solution: Dissolve 10 mg of the specific hydroxyaminomethyl benzoate in 10 mL of HPLC-grade Acetonitrile (ACN). (Concentration

  1 mg/mL).
- Working Standards: Dilute stock to 10, 20, 40, and 80

  M using three solvents of varying polarity:
  - Cyclohexane (Non-polar,

)
  - Acetonitrile (Polar aprotic,

)
  - Methanol (Polar protic,

)

Phase 2: Spectral Acquisition

- Baseline Correction: Run a blank scan with the respective pure solvent (200–600 nm).
- Scan Parameters:
  - Bandwidth: 1.0 nm
  - Scan Speed: Medium (400 nm/min)
  - Path Length: 1.0 cm (Quartz cuvette)
- Acquisition: Measure absorbance for all concentrations in all solvents.

Phase 3: Data Analysis & Self-Validation

- Linearity Check: Plot Absorbance vs. Concentration at

  .

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must be

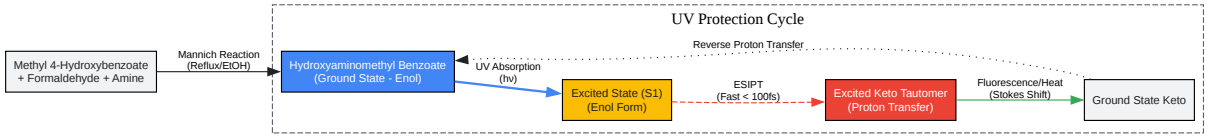
to confirm Beer-Lambert compliance.

- Solvatochromic Validation:
  - Observation: If the compound relies on ESIPT (Type A), you will observe a dual emission or significant spectral shift in non-polar solvents (Cyclohexane) compared to Methanol. Methanol disrupts the intramolecular H-bond, often causing a hypsochromic (blue) shift or loss of the long-wave band.
  - Failure Mode: If spectra in Cyclohexane and Methanol are identical, the intramolecular H-bond is absent or the compound is not a Mannich base derivative.

Mechanistic Pathways & Synthesis

The following diagrams illustrate the synthesis of the UV-active Mannich base and its photophysical deactivation pathway.

Diagram 1: Synthesis and Photophysical Mechanism



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Caption: Synthesis of hydroxyaminomethyl benzoate via Mannich reaction and the subsequent ESIPT cycle that dissipates UV energy as heat.

Diagram 2: Logical Differentiation of Benzoate Derivatives

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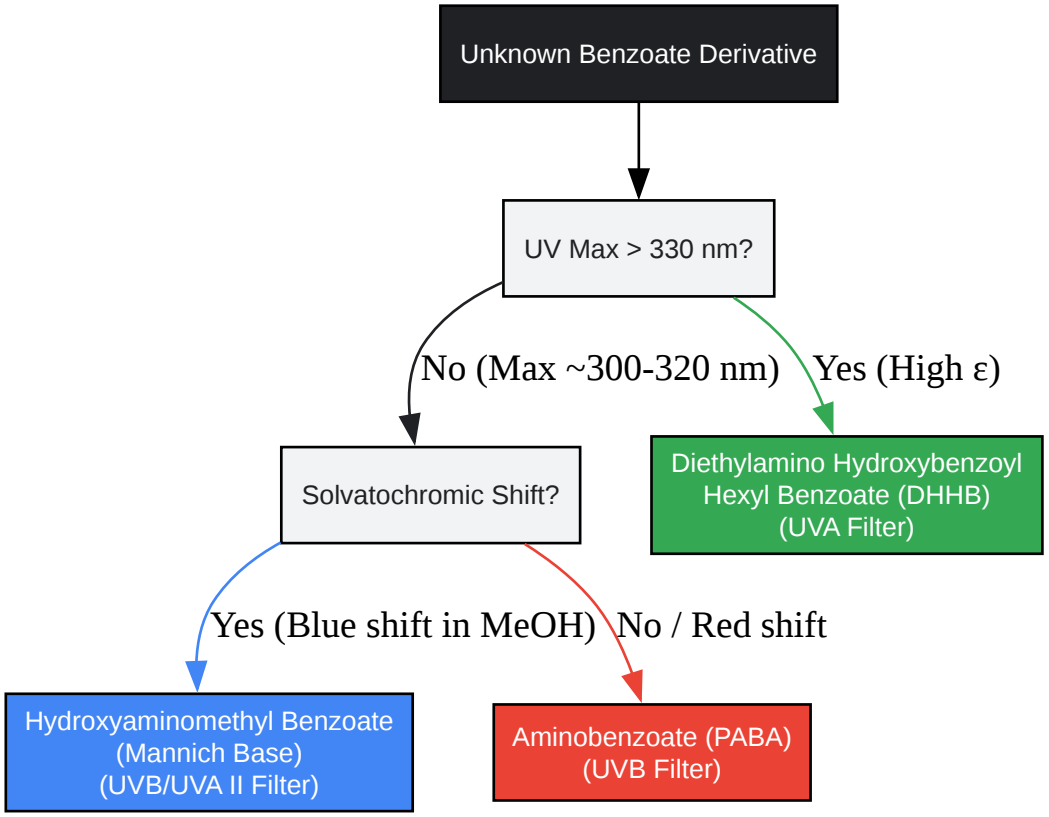

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Caption: Decision tree for identifying hydroxyaminomethyl benzoates based on spectral properties.

References

- Serponi, A. J. (2023). Mechanistic Insights into the Mannich Reaction of Hydroxybenzoates. Journal of Organic Chemistry. [Link]
- Maneiro, M., et al. (2019).[2] Hydroxylammonium and hydroxyaminomethyl derivatives as inhibitors of dehydroquinate dehydratase. ResearchGate. [Link]
- European Chemicals Agency (ECHA). (2024). Registration Dossier: Methyl 3-amino-4-hydroxybenzoate (Orthocaine). ECHA.[3] [Link]
- NIST Chemistry WebBook. (2025). UV-Vis Spectrum of Methyl 4-hydroxybenzoate. National Institute of Standards and Technology.[4][5] [Link]

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Sources

- 1. mdpi.com [mdpi.com]
- 2. Quinate-based ligands for irreversible inactivation of the bacterial virulence factor DHQ1 enzyme—A molecular insight - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Methyl 3-amino-4-hydroxybenzoate | C8H9NO3 | CID 10815 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Methyl 3-amino-4-hydroxybenzoate [webbook.nist.gov]
- 5. Methyl 3-amino-4-hydroxybenzoate [webbook.nist.gov]
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